

3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid

Cat. No.: B168667

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An In-depth Technical Guide to the Safe Handling of 3-(Chlorosulfonyl)-4,5-dimethylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid** (CAS RN: 151104-64-2)[1][2]. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure the well-being of laboratory personnel and the integrity of research outcomes. As a reactive chlorosulfonyl compound, stringent adherence to these protocols is imperative to mitigate risks of chemical burns, allergic reactions, and environmental contamination.

Chemical and Physical Properties

A thorough understanding of the chemical's properties is fundamental to its safe handling.

Property	Value	Source
Molecular Formula	C9H9ClO4S	[1][2][3]
Molecular Weight	248.68 g/mol	[1][2]
Appearance	Solid	[4]
Purity	≥95%	[5]

Hazard Identification and GHS Classification

3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid is classified as a hazardous substance. The following table summarizes its GHS classifications, which inform the necessary safety precautions.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1A/2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation
Serious Eye Damage/Eye Irritation	1/2A	H318/H319: Causes serious eye damage / Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Note: Classifications can vary slightly between suppliers. The most stringent classifications have been presented.

Signal Word: Danger[6]

Core Handling Protocols

Adherence to the following protocols is critical to minimize exposure and ensure a safe laboratory environment.

Engineering Controls: The First Line of Defense

The primary method for controlling exposure to hazardous solids is to minimize dust generation and ensure adequate ventilation.

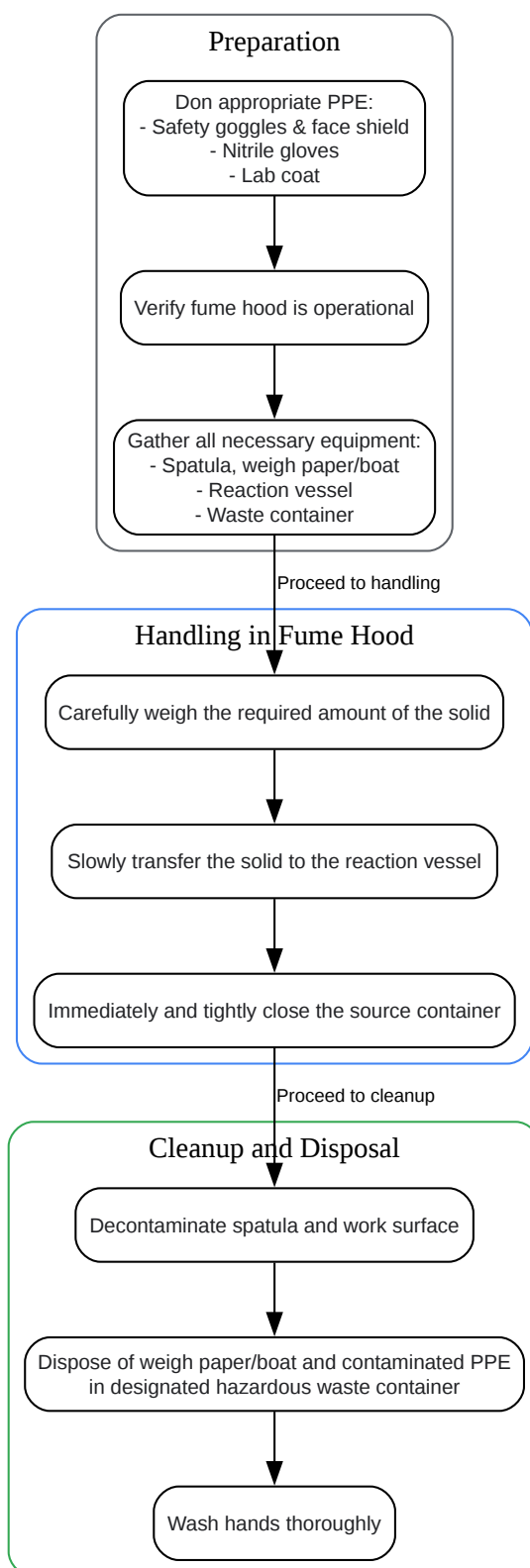
- **Fume Hood:** All handling of **3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid** that may generate dust, such as weighing or transferring, must be conducted in a certified chemical fume hood.
- **Ventilation:** Ensure the laboratory has adequate general ventilation to dilute any fugitive emissions.^[6] Facilities should be equipped with an eyewash fountain and safety shower.^[6]

Personal Protective Equipment (PPE): A Necessary Barrier

The appropriate PPE provides a crucial barrier between the researcher and the hazardous chemical.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield to protect against splashes and dust.^[1]
- **Skin Protection:**
 - **Gloves:** Wear impervious gloves, such as nitrile rubber.^[7] Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact.^[1]
 - **Lab Coat:** A lab coat or chemical-resistant apron must be worn.
 - **Clothing:** Wear long pants and closed-toe shoes.
- **Respiratory Protection:** If dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved particulate respirator (e.g., N95) or a full-face respirator should be used.^{[1][8][9]}

Experimental Workflow: Weighing and Transferring Solid **3-(Chlorosulfonyl)-4,5-dimethylbenzoic acid**



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Caption: Workflow for weighing and transferring the solid.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][6]

Logical Relationship: Emergency Response to Exposure



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Caption: Logical flow for responding to an exposure event.

Accidental Release Measures

- Small Spills:
 - Evacuate unnecessary personnel.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a suitable, labeled container for disposal.[1][6]

- Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol) followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department.
 - Prevent the spill from entering drains or waterways.[4]

Storage and Disposal

Proper storage and disposal are essential to maintain the chemical's integrity and prevent environmental contamination.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][6]
- Recommended long-term storage is at 2-8°C.[6]
- Keep away from incompatible materials such as strong oxidizing agents, bases, and moisture. The chlorosulfonyl group is reactive and can hydrolyze.
- Keep away from sources of ignition.[6]

Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[4]
- Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[6]
- Do not dispose of down the drain or in the general waste stream.

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